

Application Notes and Protocols for the Synthesis of Potassium L-alaninate

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Compound of Interest

Compound Name: Potassium L-alaninate

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These application notes provide a detailed protocol for the synthesis of **Potassium L-alaninate**, a potassium salt of the non-essential amino acid L-alanine. The document includes a summary of reactants and products, a step-by-step experimental procedure, and a logical workflow diagram.

Introduction

Potassium L-alaninate is an organic salt formed from the neutralization of the amino acid L-alanine with potassium hydroxide. This compound is of interest in various biochemical and pharmaceutical applications. The synthesis is based on a straightforward acid-base reaction in an aqueous solution.^[1]

Chemical Reaction and Stoichiometry

The synthesis of **Potassium L-alaninate** proceeds through the reaction of L-alanine with a stoichiometric amount of potassium hydroxide (KOH), yielding **Potassium L-alaninate** and water.^[1] The reaction is typically rapid, reaching completion in under 15 minutes at room temperature.^[1]

Table 1: Reactants and Product

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Role
L-Alanine	C ₃ H ₇ NO ₂	89.09	Reactant
Potassium Hydroxide	KOH	56.11	Reactant
Potassium L-alaninate	C ₃ H ₆ KNO ₂	127.18[2]	Product
Water	H ₂ O	18.02	Byproduct

Experimental Protocol

This protocol details the synthesis of **Potassium L-alaninate** from L-alanine and potassium hydroxide.

Materials and Equipment

- L-Alanine (reagent grade)
- Potassium Hydroxide (reagent grade)
- Deionized water
- Magnetic stirrer with stir bar
- Beakers and graduated cylinders
- pH meter or pH indicator strips
- Rotary evaporator (optional)
- Crystallization dish
- Vacuum filtration apparatus (Buchner funnel, filter flask)
- Filter paper
- Drying oven or desiccator

Procedure

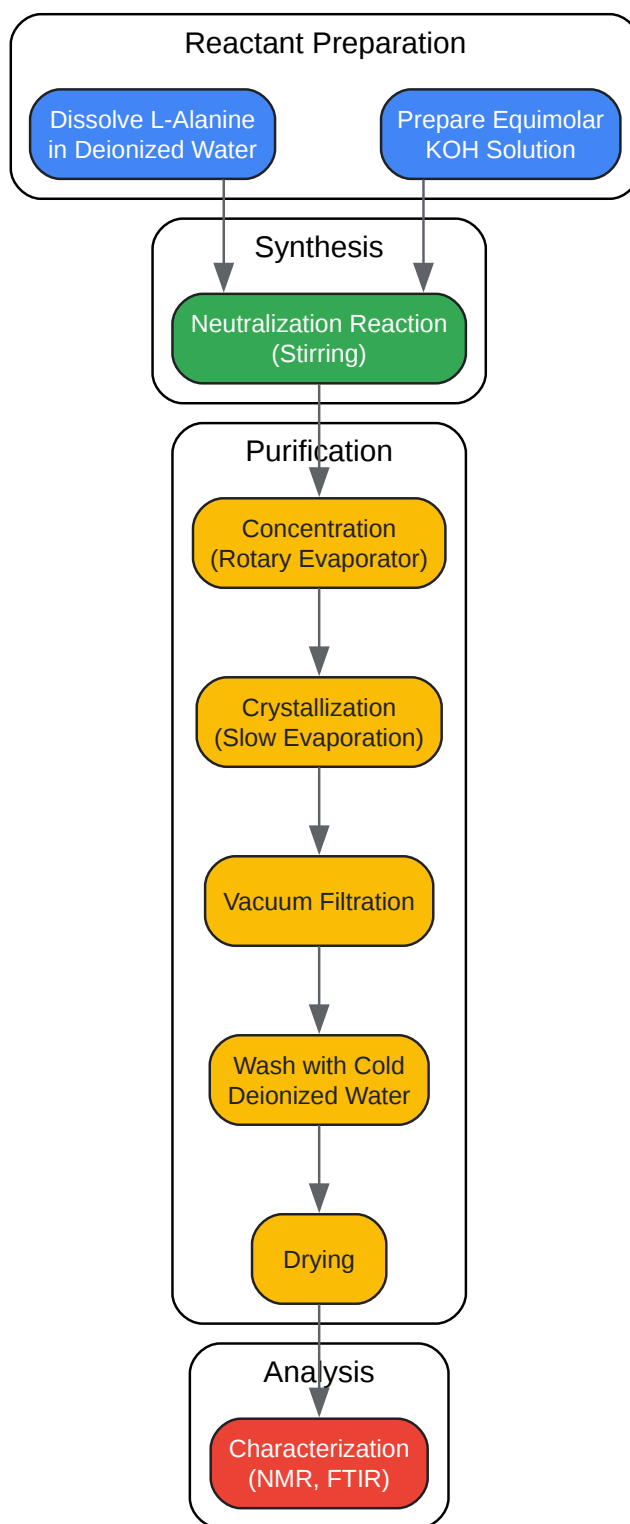
- **Dissolution of L-Alanine:** In a beaker, dissolve a specific amount of L-alanine in deionized water with stirring. The volume of water should be sufficient to fully dissolve the amino acid.
- **Preparation of KOH Solution:** In a separate beaker, prepare a solution of a stoichiometric (equimolar) amount of potassium hydroxide in deionized water.
- **Neutralization Reaction:** Slowly add the potassium hydroxide solution to the L-alanine solution while continuously stirring. Monitor the pH of the reaction mixture. The reaction is complete when a neutral pH (approximately 7) is achieved.
- **Concentration:** To facilitate crystallization, the resulting solution of **Potassium L-alaninate** can be concentrated by removing a portion of the water using a rotary evaporator at a controlled temperature.
- **Crystallization:** Transfer the concentrated solution to a crystallization dish. Cover the dish loosely to allow for slow evaporation of the remaining water at room temperature. This will promote the formation of crystals.
- **Isolation of Crystals:** Once a significant amount of crystals has formed, isolate them from the mother liquor by vacuum filtration using a Buchner funnel and filter paper.
- **Washing:** Wash the collected crystals with a small amount of cold deionized water to remove any remaining impurities.
- **Drying:** Dry the purified **Potassium L-alaninate** crystals in a drying oven at a low temperature or in a desiccator under vacuum.
- **Characterization:** The final product can be characterized by techniques such as ^1H NMR and FTIR spectroscopy to confirm its identity and purity.

Note: Specific quantitative data for reaction yield and detailed experimental characterization of **Potassium L-alaninate** are not readily available in the cited literature. The yield will be dependent on the specific reaction conditions and purification efficiency.

Visualizing the Workflow and Reaction

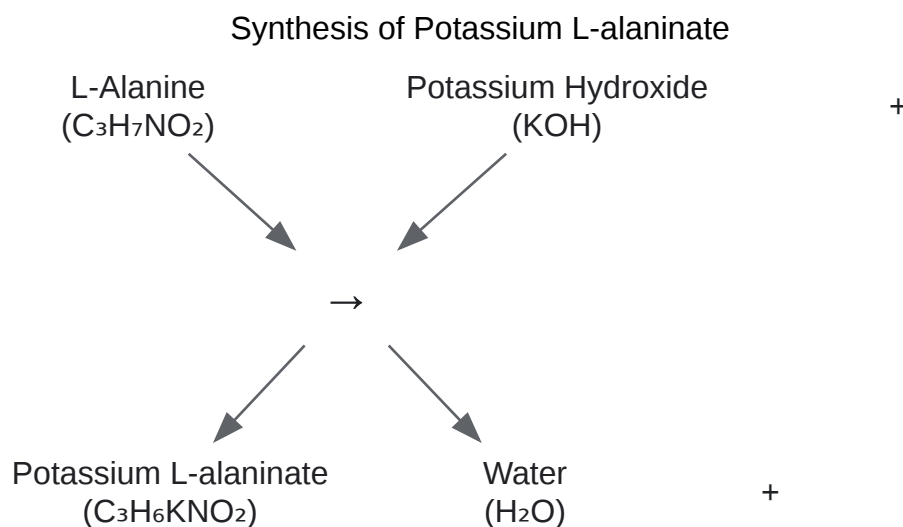
The following diagrams illustrate the experimental workflow and the chemical reaction for the synthesis of **Potassium L-alaninate**.

Experimental Workflow for Potassium L-alaninate Synthesis



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Caption: Experimental Workflow for **Potassium L-alaninate** Synthesis.



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Caption: Synthesis of **Potassium L-alaninate**.

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References

- 1. Buy Potassium L-alaninate (EVT-15311191) | 34237-23-5 [evitachem.com]
- 2. researchgate.net [researchgate.net]
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